


An In-depth Technical Guide to the Physical Properties of n-Butyl Octanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

n-Butyl octanoate (CAS 589-75-3), also known as butyl caprylate, is an ester recognized for its characteristic fruity aroma.[1] It is formed from the esterification of octanoic acid and n-butanol.[2] This compound belongs to the class of fatty acid esters and finds applications in the flavor and fragrance industries.[1][3] A thorough understanding of its physical properties is essential for its application in research, development, and quality control. This guide provides a comprehensive overview of the core physical characteristics of n-butyl octanoate, detailed experimental protocols for their determination, and a summary of its physicochemical data.

Core Physical Properties

The physical properties of n-butyl octanoate are well-documented across various chemical databases and literature. These properties are crucial for predicting its behavior in different chemical and physical processes.

Data Presentation

The quantitative physical properties of n-**butyl octanoate** are summarized in the table below for easy reference and comparison.



Property	Value	Units	Conditions	References
Molecular Formula	C12H24O2	-	-	[2]
Molecular Weight	200.32	g/mol	-	
Appearance	Colorless to Almost colorless clear liquid	-	Room Temperature	_
Melting Point	-42.9 to -43	°C	760.00 mm Hg	_
Boiling Point	240.00 to 245	°C	760.00 mm Hg	_
Density	0.86 to 0.880	g/cm³	20 °C	_
Specific Gravity	0.86300 to 0.86600	-	20 °C	
Refractive Index	1.42300 to 1.42600	-	25 °C	_
Vapor Pressure	0.035	mmHg	25 °C (estimated)	_
Flash Point	98.89 to 124	°C	-	_
Solubility in Water	3.517	mg/L	25 °C (estimated)	
Solubility in Organic Solvents	Soluble in alcohol; near-complete miscibility with ethanol, acetone, and hexane	-	-	
logP (o/w)	4.73 to 4.861	-	(estimated)	_

Experimental Protocols



The following are detailed methodologies for the determination of key physical properties of liquid compounds like n-butyl octanoate.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small amount of liquid.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- · Rubber band or similar attachment
- Heat source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- A small amount of n-butyl octanoate (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly are immersed in the mineral oil within the Thiele tube.



- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of air trapped inside and the increasing vapor pressure of the sample.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to enter the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- The barometric pressure should be recorded as the boiling point is dependent on it.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Distilled water
- The liquid sample (n-butyl octanoate)

Procedure:

• The clean, dry pycnometer is weighed accurately on an analytical balance (m1).



- The pycnometer is filled with distilled water and the stopper is inserted. Excess water will exit through the capillary. The outside is carefully dried.
- The pycnometer filled with water is weighed (m₂).
- The temperature of the water is recorded.
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with n-butyl octanoate, stoppered, and the outside is dried.
- The pycnometer filled with the sample liquid is weighed (m₃).
- The density of the liquid is calculated using the following formula: Density of liquid = [(m₃ m₁) / (m₂ m₁)] * Density of water at the recorded temperature.

Determination of Refractive Index (Abbe Refractometer)

The Abbe refractometer is a common instrument used to measure the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- The liquid sample (n-butyl octanoate)
- · Lens cleaning tissue
- Ethanol or acetone for cleaning

Procedure:

 The refractometer is connected to a constant temperature water bath set to the desired temperature (e.g., 25 °C).




- The prism surfaces of the refractometer are cleaned with a soft tissue and a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of n-butyl octanoate are placed on the surface of the measuring prism using a clean dropper.
- The prisms are closed and locked.
- The eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark fields is sharp and coincides with the center of the crosshairs.
- If a colored fringe is observed, the chromatic dispersion compensator is adjusted to remove it.
- The refractive index value is read directly from the instrument's scale.
- After the measurement, the prisms are cleaned thoroughly.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point of a liquid sample using the Thiele tube method.





Click to download full resolution via product page

Caption: Workflow for Boiling Point Determination.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS 589-75-3: Butyl octanoate | CymitQuimica [cymitquimica.com]
- 2. Buy Butyl octanoate (EVT-292002) | 589-75-3 [evitachem.com]
- 3. Showing Compound butyl octanoate (FDB029730) FooDB [foodb.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of n-Butyl Octanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146159#physical-properties-of-n-butyl-octanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com